

2-Chloro-5-nitrobenzaldehyde: A Technical Guide to Safety, Handling, and Toxicity

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Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzaldehyde

Cat. No.: B167295

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and toxicity of **2-Chloro-5-nitrobenzaldehyde** (CAS No: 6361-21-3). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding for professionals working with this compound.

Chemical and Physical Properties

2-Chloro-5-nitrobenzaldehyde is a yellow crystalline solid.^[1] It is a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} Its chemical structure and properties are summarized below.

Property	Value	Reference
Molecular Formula	C7H4ClNO3	[1][3][4]
Molecular Weight	185.56 g/mol	[5]
Appearance	Pale yellow to beige-yellow crystalline powder	[1][6]
Melting Point	75-77 °C	[3]
Solubility	Sparingly soluble in water	[1]
Stability	Stable under normal temperatures and pressures	[1][4]

Hazard Identification and Classification

2-Chloro-5-nitrobenzaldehyde is classified as a hazardous chemical.[7] It is crucial to understand its potential health effects and take appropriate precautions.

Hazard Classification	Category	GHS Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory system)	Category 3	H335: May cause respiratory irritation

Source:[4][5][7]

Signal Word: Warning[4][7]

Toxicological Information

The toxicological properties of **2-Chloro-5-nitrobenzaldehyde** have not been fully investigated.[7] It is known to be an irritant to the skin, eyes, and respiratory system.[1]

Toxicity Data	Value	Species	Reference
Acute Toxicity	No data available		
Ecotoxicity	LC50: 3.01 - 3.48 mg/L	Fish	[7]

It is toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[7]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure safety.

Handling:

- Avoid contact with skin and eyes.[8]
- Avoid formation of dust and aerosols.[8]
- Use only outdoors or in a well-ventilated area.[7]
- Wash hands and any exposed skin thoroughly after handling.[7]
- Wear appropriate personal protective equipment (PPE).[7]

Storage:

- Store in a cool, dry, well-ventilated area.[1]
- Keep container tightly closed.[1][7]
- Store away from incompatible substances such as strong oxidizing agents and strong bases. [1][7]
- The substance is air sensitive and should be stored under an inert gas.[1][9]

First Aid Measures

In case of exposure, immediate medical attention is advised.[\[1\]](#)

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	[4] [7]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician if irritation occurs.	[4] [7] [10]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Consult a physician.	[4] [7] [10]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.	[4] [7]

Accidental Release and Firefighting Measures

Accidental Release:

- Ensure adequate ventilation.[\[4\]](#)
- Use personal protective equipment.[\[4\]](#)
- Avoid dust formation.[\[4\]](#)
- Sweep up and shovel into suitable containers for disposal.[\[7\]](#)
- Do not let the product enter drains.[\[8\]](#)

Firefighting:

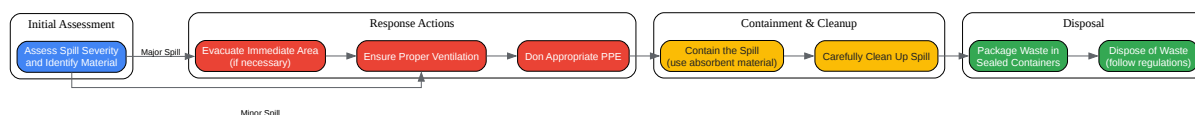
- Suitable Extinguishing Media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][7]
- Specific Hazards: Hazardous decomposition products include nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[7]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[7][11]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure.

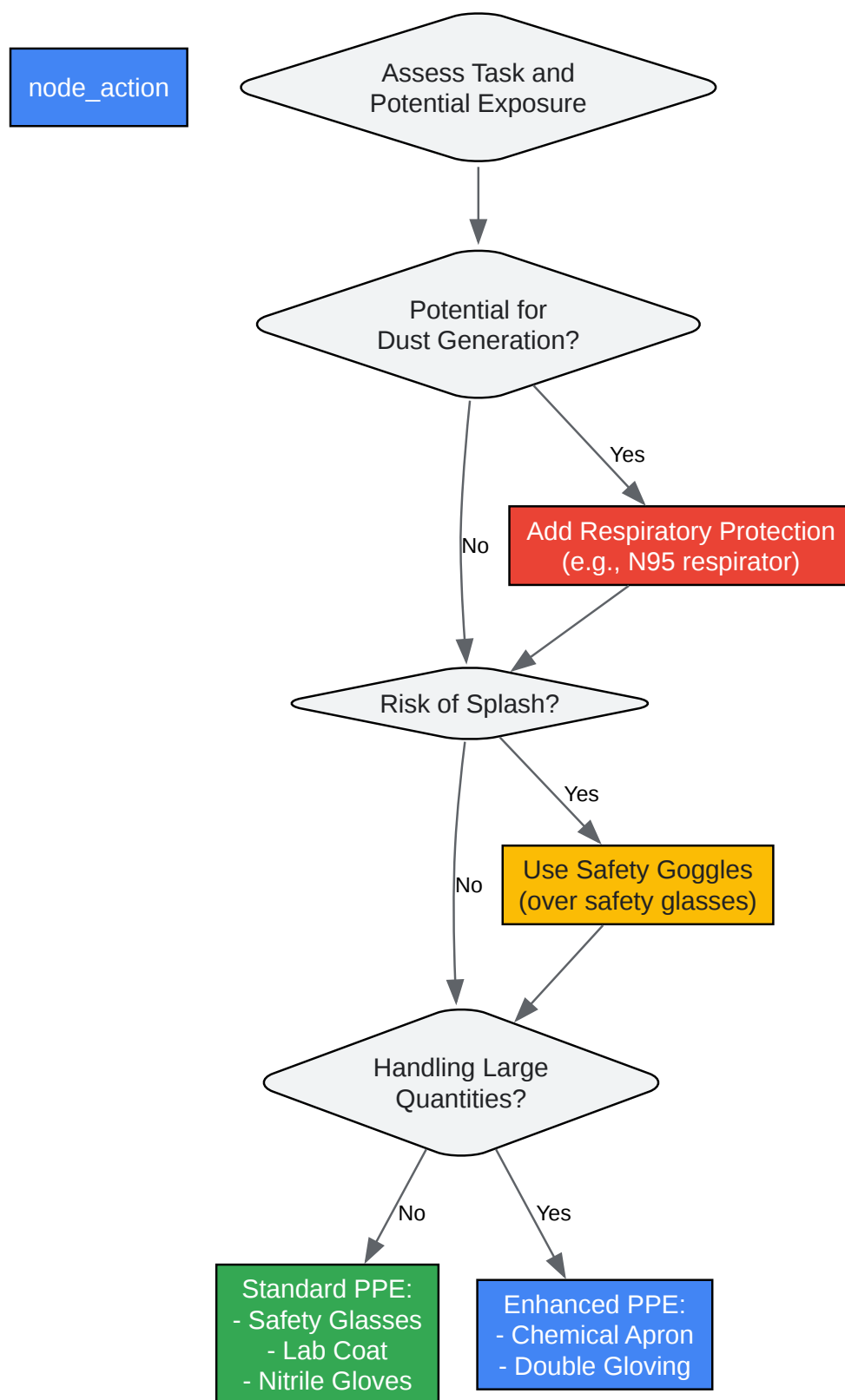
PPE Type	Specification	Reference
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved safety goggles.	[7][8]
Skin Protection	Protective gloves (e.g., nitrile rubber) and lab coat.	[8]
Respiratory Protection	Use a NIOSH-approved respirator or equivalent if dust is generated.	

Visualizations



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Caption: Workflow for handling a chemical spill.



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Caption: Decision logic for selecting appropriate PPE.

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